

2-Pyrrolidinone: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Pyrrolidinone

Cat. No.: B116388

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Pyrrolidinone, also known as 2-oxopyrrolidine or gamma-butyrolactam, is a versatile organic compound widely utilized in the pharmaceutical industry and scientific research.^{[1][2]} It serves as a polar aprotic solvent, a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs), and a component in drug formulations.^{[1][2]} Its high boiling point, thermal stability, and miscibility with a broad range of solvents make it an invaluable tool in both laboratory and industrial settings.^{[1][3]} However, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount to ensure the well-being of personnel and the integrity of research.

This in-depth technical guide provides comprehensive information on the safe handling, storage, and disposal of **2-pyrrolidinone**, tailored for professionals in research and drug development.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **2-pyrrolidinone** is the foundation of its safe handling.

Property	Value	References
Synonyms	2-Ketopyrrolidine, Butyrolactam, gamma- Aminobutyrolactam	[4]
CAS Number	616-45-5	[4]
Molecular Formula	C4H7NO	[5]
Molecular Weight	85.11 g/mol	[6]
Appearance	Colorless to light yellow liquid or low melting solid	[4] [7]
Odor	Odorless to faint, amine-like	[4] [8]
Melting Point	23 - 25.5 °C / 73.4 - 77.9 °F	[4] [9]
Boiling Point	245 - 250 °C / 473 - 482 °F @ 760 mmHg	[4] [5]
Flash Point	129 - 138 °C / 264.2 - 280.4 °F (closed cup)	[4] [5]
Density	1.103 - 1.116 g/cm ³ at 20-25 °C	[4] [6]
Vapor Pressure	0.0095 - 0.04 mbar @ 20-25 °C	[4] [10]
Solubility	Miscible with water, alcohol, ether, chloroform, benzene, ethyl acetate, and carbon disulfide. Insoluble in petroleum ether.	[7] [11]
pH	9-11 (100 g/L aqueous solution)	[4]
log Pow (n-octanol/water)	-0.71	[9]

Hazard Identification and Classification

2-Pyrrolidinone is classified as a hazardous substance and requires careful handling.[\[12\]](#)[\[13\]](#)

Hazard Class	GHS Category	Hazard Statement	Signal Word
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation	Danger / Warning
Reproductive Toxicity	1B	H360D: May damage the unborn child	Danger

Note: Classification may vary slightly between suppliers and regulatory bodies.

Primary Hazards:

- Eye Irritation: Causes serious eye irritation upon contact.[\[4\]](#)[\[9\]](#)
- Reproductive Toxicity: May damage fertility or the unborn child.[\[4\]](#)[\[6\]](#)
- Skin Irritation: May cause skin irritation.[\[13\]](#)
- Respiratory Irritation: Vapors or dust may cause respiratory system irritation.[\[12\]](#)[\[13\]](#)

Experimental Protocols for Safety Assessment

The hazard classifications of **2-pyrrolidinone** are based on data from standardized toxicological studies. Understanding the methodologies of these key experiments is crucial for a comprehensive risk assessment.

3.1. Acute Oral Toxicity (OECD Test Guideline 401)

This study provides data on the health hazards likely to arise from a single, short-term oral exposure to a substance.

- Methodology: A group of rats (male and female) are administered a single dose of **2-pyrrolidinone** via gavage.[\[14\]](#) The animals are observed for a period of 14 days for signs of toxicity and mortality. Body weight is recorded weekly, and a gross necropsy is performed at the end of the study. The LD50 (the dose that is lethal to 50% of the test population) is then

calculated. For **2-pyrrolidinone**, the oral LD50 in rats is reported to be greater than 2,000 mg/kg, indicating low acute oral toxicity.[\[14\]](#)

3.2. Acute Dermal Toxicity (OECD Test Guideline 402)

This test determines the potential for a substance to cause harm when in contact with the skin.

- Methodology: A single dose of **2-pyrrolidinone** is applied to a shaved area of the skin of rabbits (male and female) for 24 hours.[\[14\]](#) The animals are observed for 14 days for signs of toxicity and skin reactions. The dermal LD50 is determined. For **2-pyrrolidinone**, the dermal LD50 in rabbits is greater than 2,000 mg/kg, indicating low acute dermal toxicity.[\[14\]](#)

3.3. Skin Irritation/Corrosion (OECD Test Guideline 404)

This assay evaluates the potential of a substance to cause reversible or irreversible skin inflammation.

- Methodology: A small amount of **2-pyrrolidinone** is applied to the shaved skin of a rabbit under a gauze patch for a 4-hour period.[\[14\]](#) The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. Results for **2-pyrrolidinone** indicate that it is not a skin irritant in rabbits.[\[9\]](#)
[\[14\]](#)

3.4. Serious Eye Damage/Eye Irritation (OECD Test Guideline 405)

This test assesses the potential for a substance to cause damage to the eye.

- Methodology: A small, measured amount of **2-pyrrolidinone** is instilled into the conjunctival sac of one eye of a rabbit, with the other eye serving as a control.[\[14\]](#) The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis at specific intervals. For **2-pyrrolidinone**, the results show it causes moderate to serious eye irritation.[\[9\]](#)[\[14\]](#)

Personal Protective Equipment (PPE)

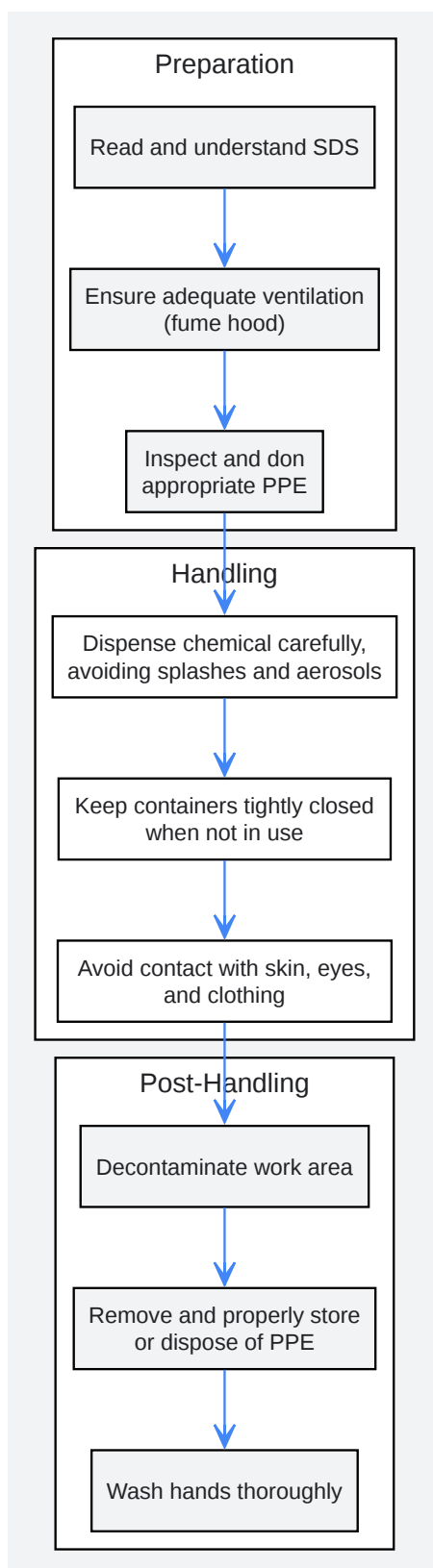
The use of appropriate PPE is mandatory to prevent exposure to **2-pyrrolidinone**.[\[9\]](#)[\[15\]](#)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved safety goggles.[9]
Skin Protection	Chemical-resistant, impervious gloves (e.g., butyl rubber, nitrile rubber) tested to EN 374.[16] A lab coat or impervious clothing should be worn to prevent skin contact.[9]
Respiratory Protection	In case of insufficient ventilation, or if user operations generate dust, fume, or mist, use a NIOSH-approved or EN 143-certified respirator with an appropriate cartridge (e.g., P95 or P1). [9][12]

Handling and Storage

Proper handling and storage procedures are critical to minimize risks.

5.1. Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-pyrrolidinone**.

Precautions for Safe Handling:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[4]
- Use in a well-ventilated area, preferably in a chemical fume hood.[13][15]
- Avoid breathing vapors, mist, or gas.[9]
- Avoid contact with skin, eyes, and clothing.[9]
- Wash hands thoroughly after handling.[4]
- Keep away from heat, sparks, and open flames.[12]

5.2. Storage

- Store in a cool, dry, and well-ventilated place.[9][15]
- Keep containers tightly closed.[9]
- Store locked up.[4]
- **2-Pyrrolidinone** is hygroscopic; protect from moisture.[9][15]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[9]

First Aid Measures

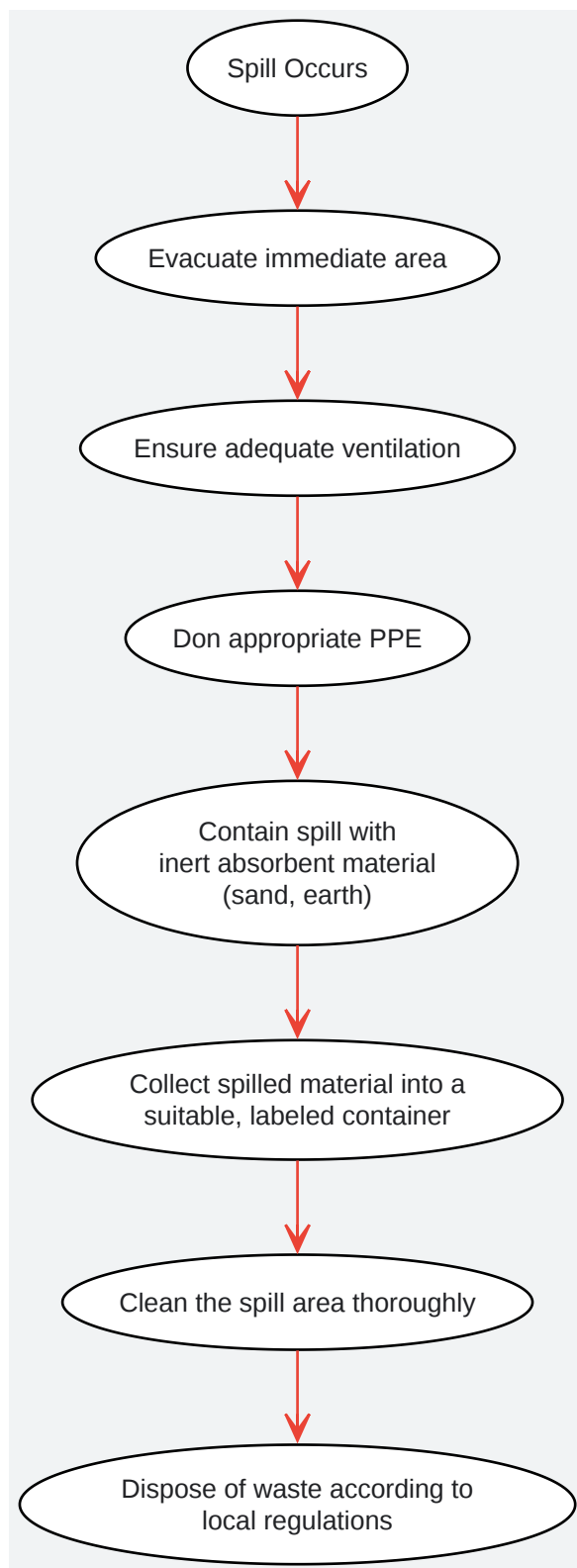
Immediate and appropriate first aid is crucial in the event of exposure.[4][9]

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[4]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical advice/attention.[4]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention.[4][12]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Spill Response Logic



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Caption: Logical flow for responding to a **2-pyrrolidinone** spill.

Personal Precautions:

- Use personal protective equipment as required.[9]
- Ensure adequate ventilation.[9]
- Avoid breathing vapors, mist, or gas.[9]
- Remove all sources of ignition.[13]

Environmental Precautions:

- Do not let product enter drains, surface water, or ground water.[9][16]

Methods for Cleaning Up:

- For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[12][17]
- For large spills, contain the spill and collect the recoverable product.[13]
- Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements.[12]

Fire-Fighting Measures

2-Pyrrolidinone is a combustible liquid.[13][15]

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[9]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[6]
- Specific Hazards Arising from the Chemical: During a fire, irritating and highly toxic gases such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x) may be generated.[6][9]
Vapors are heavier than air and may travel to a source of ignition and flash back.[17][18]

- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[9\]](#)

Disposal Considerations

Disposal of **2-pyrrolidinone** and its contaminated materials must be handled as hazardous waste.

- Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[4\]](#)[\[15\]](#)
- Do not dispose of down the drain or in regular trash.[\[19\]](#)
- Waste containers should be clearly labeled as "Hazardous Waste" with the full chemical name.[\[19\]](#)

Toxicological Information

A summary of key toxicological data is presented below.

Endpoint	Species	Route	Value	Reference
Acute Toxicity (LD50)	Rat	Oral	> 2,000 mg/kg	[14]
Acute Toxicity (LD50)	Rabbit	Dermal	> 2,000 mg/kg	[14]
Acute Toxicity (LC0)	Rat	Inhalation	0.061 mg/L (8 h)	[14]
Skin Corrosion/Irritation	Rabbit	Dermal	No skin irritation	[9][14]
Serious Eye Damage/Irritation	Rabbit	Ocular	Moderate to serious eye irritation	[9][14]
Germ Cell Mutagenicity	In vitro/In vivo	-	Negative (Ames test, chromosome aberration)	[14]

Reproductive Toxicity:

- Studies have indicated that **2-pyrrolidinone** may damage the unborn child.[6][13] Developmental toxicity was observed in some animal studies, but generally at levels that were also toxic to the mother.[13]

Conclusion

2-Pyrrolidinone is an indispensable chemical in modern research and pharmaceutical development. Its effective and safe use hinges on a robust understanding of its properties and potential hazards. By adhering to the comprehensive safety and handling precautions outlined in this guide—including the consistent use of appropriate personal protective equipment, adherence to proper handling and storage protocols, and preparedness for emergencies—researchers, scientists, and drug development professionals can mitigate the risks associated with this valuable compound and maintain a safe working environment.

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- To cite this document: BenchChem. [2-Pyrrolidinone: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116388#safety-and-handling-precautions-for-2-pyrrolidinone]

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